

Comparative Guide: Acotiamide Impurity 8 Maleate vs. Process & Degradation Impurities

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Compound of Interest

Compound Name: *Acotiamide impurity 8 Maleate*

CAS No.: *185105-17-3*

Cat. No.: *B602142*

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Executive Summary: The Regioisomer Challenge

In the development of Acotiamide Hydrochloride Hydrate (a novel acetylcholinesterase inhibitor for functional dyspepsia), impurity profiling presents a distinct dichotomy: the management of easily separable degradation products versus the critical challenge of regioisomeric process impurities.

"Impurity 8" (CAS 185105-17-3) represents the most analytically demanding class: a positional isomer of the active pharmaceutical ingredient (API). Unlike hydrolytic degradants which exhibit significant polarity shifts, Impurity 8 possesses an identical molecular weight and near-identical pKa to Acotiamide, differing only in the substitution pattern of the methoxy-benzoic acid moiety.

This guide provides a technical comparison of Impurity 8 Maleate against standard degradation impurities (Des-isopropyl, N-oxide, and Hydrolysis products), offering a validated framework for their separation and control.

Technical Profile: Defining the Impurities

The Reference Standard: Why Maleate?

Commercially available reference standards for Acotiamide impurities, specifically Impurity 8, are often supplied as Maleate salts.

- **Chemical Basis:** The Acotiamide molecule contains a basic tertiary amine tail (diisopropylamino group). The free base of the regioisomer is often an amorphous, hygroscopic oil or low-melting solid, making it unsuitable for quantitative weighing.
- **The Maleate Advantage:** Formation of the maleate salt (1:1) yields a stable, crystalline solid. This ensures stoichiometry (1:1 counter-ion) and long-term stability for use as a Quantitative Reference Standard (QRS).

Structural Comparison

The core difference lies in the Benzoyl Ring substitution.

Compound	Chemical Identity	Classification	Mechanism of Formation
Acotiamide (API)	2-hydroxy-4,5-dimethoxybenzamido.. .[1][2]	Active Drug	Target Synthesis
Impurity 8	5-hydroxy-2,4-dimethoxybenzamido.. .	Regioisomer	Contaminated Starting Material (Isomeric Benzoic Acid)
Impurity A	2-Hydroxy-4,5-dimethoxybenzoic acid	Degradant	Amide Hydrolysis (Acid/Base Stress)
Des-isopropyl	N-[2-(isopropylamino)ethyl] ...[2][3]	Degradant/Process	N-Dealkylation (Oxidative/Thermal)

Comparative Performance Data

The following data summarizes the chromatographic behavior of Impurity 8 Maleate compared to common degradants. Note: Data based on a standard C18 RP-HPLC method (pH 3.5 phosphate buffer / Acetonitrile gradient).

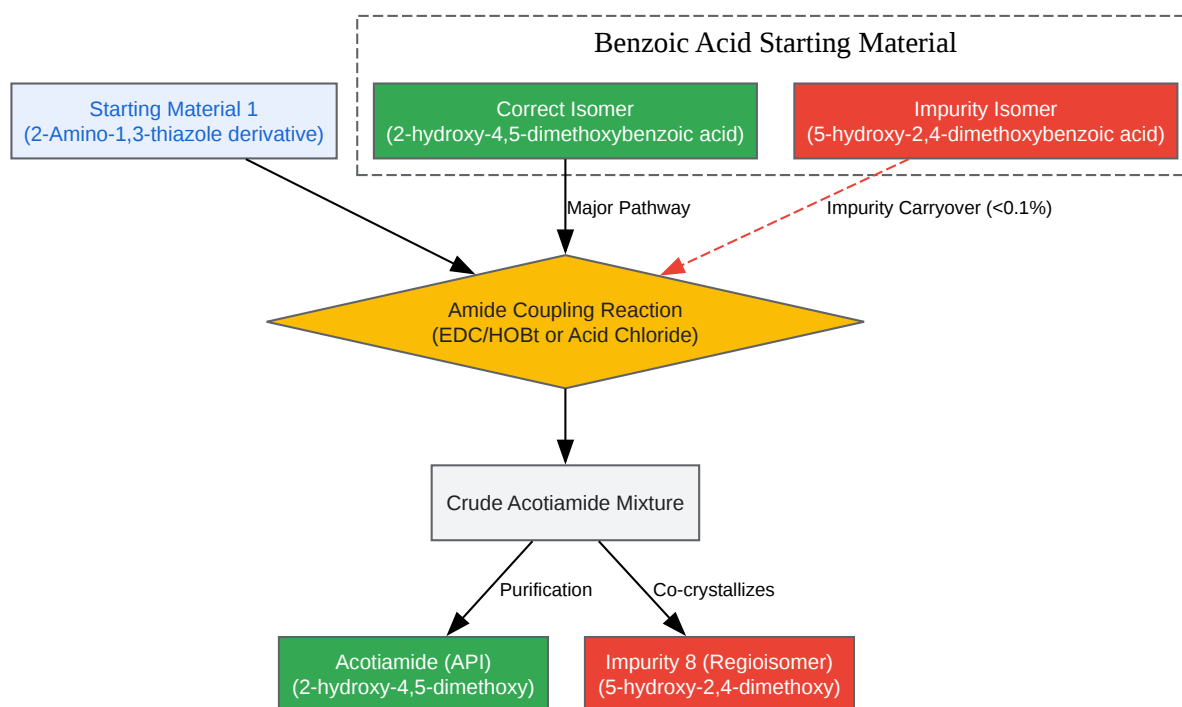
Table 1: Chromatographic & Detection Parameters

Impurity	RRT (Approx)*	Resolution (Rs) from API	Detection Challenge	Criticality
Impurity A (Acid)	0.25 - 0.30	> 10.0 (Easy)	Low (High Polarity)	Low (Purged easily)
Impurity B (Amine)	0.15 - 0.20	> 15.0 (Easy)	Low (UV active)	Low (Purged easily)
Impurity 8 (Regioisomer)	0.95 - 1.05	< 1.5 (Critical)	High (Co-elution risk)	High (Process Control)
Des-isopropyl	0.85 - 0.90	> 3.0	Moderate	Medium
N-Oxide	1.10 - 1.20	> 2.5	Moderate	Medium (Stability)

- Key Insight: Impurity 8 is the "Critical Pair." Because it is a regioisomer, its interaction with the stationary phase (hydrophobic collapse/pi-pi stacking) is almost identical to Acotiamide. Standard C18 columns often fail to separate them.

Synthesis & Origin Visualization

Understanding the origin of Impurity 8 is vital for upstream process control. It does not arise from degradation; it enters via the supply chain of the starting material.



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Figure 1: Origin of Impurity 8. Unlike degradants, Impurity 8 is carried forward from isomeric impurities in the benzoic acid starting material.

Experimental Protocol: Validated Separation Strategy

To separate Impurity 8 (Regioisomer) from Acotiamide, a standard C18 column is often insufficient. The following protocol utilizes a Phenyl-Hexyl stationary phase, which exploits the subtle differences in pi-pi electron interactions between the 2,4-dimethoxy and 4,5-dimethoxy rings.

Chromatographic Conditions

- Instrument: UHPLC or HPLC with PDA detector.

- Column: Phenyl-Hexyl Column (e.g., Waters XSelect CSH Phenyl-Hexyl or Phenomenex Luna Phenyl-Hexyl), 150 x 4.6 mm, 3.5 μ m.
 - Rationale: Phenyl phases offer alternative selectivity for aromatic isomers compared to alkyl (C18) phases.
- Wavelength: 282 nm (Isosbestic point approximation for maximum sensitivity).
- Temperature: 40°C (Critical for mass transfer kinetics).[4]
- Flow Rate: 1.0 mL/min.[4][5]

Mobile Phase System

- Buffer (Mobile Phase A): 10 mM Potassium Dihydrogen Phosphate (KH_2PO_4) adjusted to pH 3.0 with Orthophosphoric Acid.
 - Note: Low pH suppresses the ionization of the acidic phenolic hydroxyls, keeping them neutral and increasing retention.
- Organic Modifier (Mobile Phase B): Acetonitrile : Methanol (80:20 v/v).

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
5.0	90	10	Isocratic Hold (Elute polar degradants)
25.0	40	60	Linear Gradient
30.0	40	60	Wash
31.0	90	10	Re-equilibration

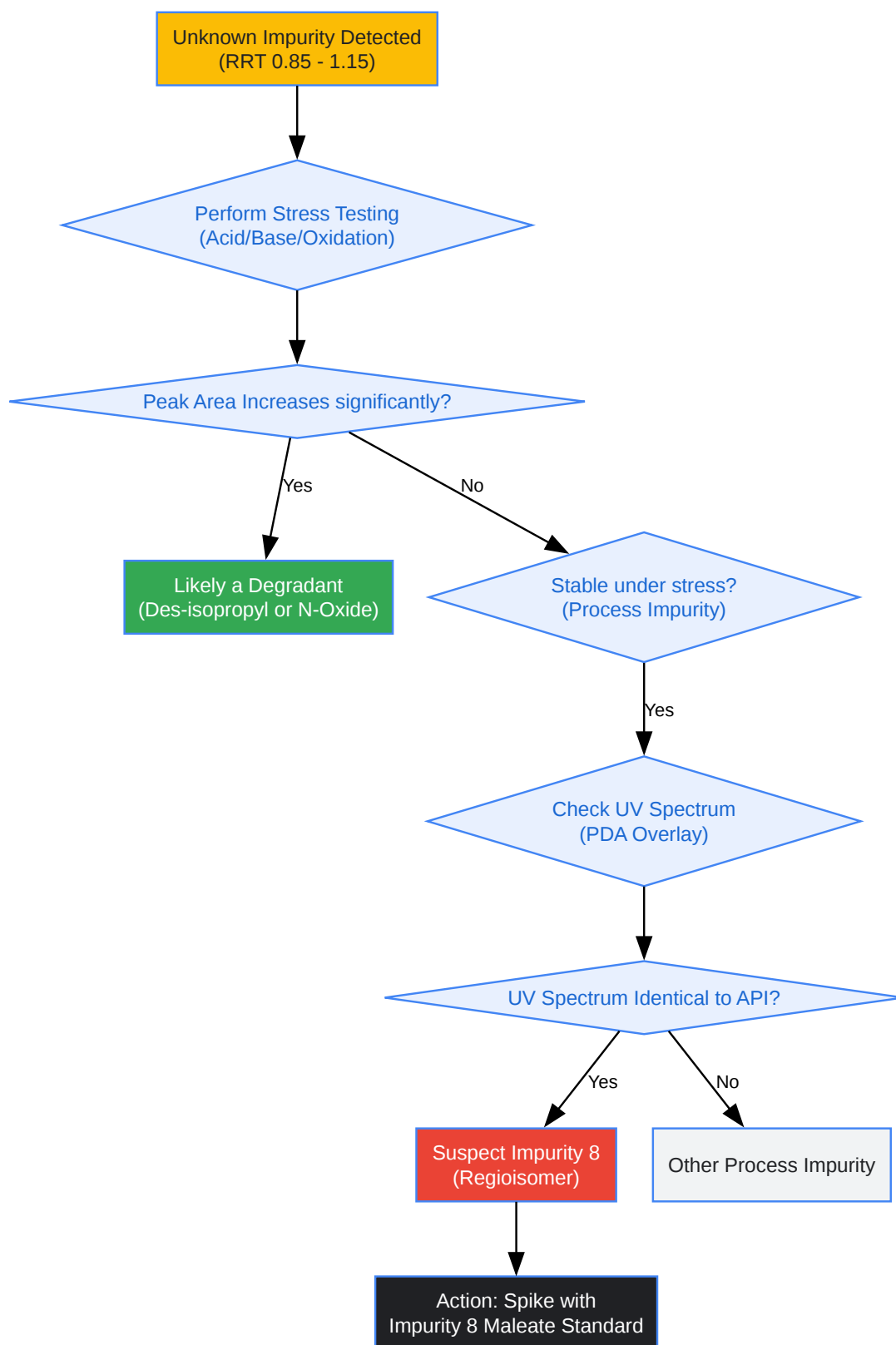
System Suitability Criteria (Self-Validating)

- Resolution (R_s): The resolution between Acotiamide and Impurity 8 must be ≥ 1.5 .

- Tailing Factor: ≤ 1.5 for the Acotiamide peak.[6]
- Sensitivity: S/N ratio for Impurity 8 (at 0.10% level) must be ≥ 10 .

Analytical Decision Tree

When an unknown peak appears near the main peak, use this logic flow to identify if it is the dreaded Impurity 8 or a degradant.



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Figure 2: Diagnostic workflow for differentiating Impurity 8 from common degradants.

Conclusion

While Acotiamide's degradation products (Impurity A, Des-isopropyl) are easily managed through standard reverse-phase chromatography, Impurity 8 (Maleate) represents a critical quality attribute that requires specific attention. It is a regioisomer, not a degradant, meaning its presence indicates a failure in raw material quality control (specifically the substituted benzoic acid) rather than product instability.

Recommendation: For robust QC, utilize the Phenyl-Hexyl method described above and ensure the reference standard used is the Maleate salt form (CAS 185105-17-3) to guarantee accurate quantification during method validation.

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